



Application Notes and Protocols for Synchronizing Cells in G1 Phase Using LDC3140

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For Researchers, Scientists, and Drug Development Professionals

Introduction

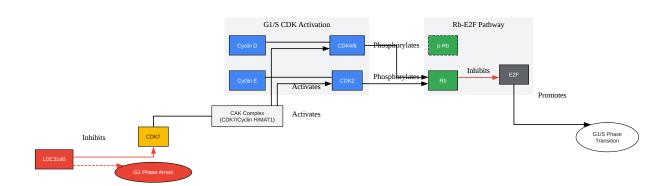
Synchronization of cultured cells is a critical technique in cell biology research, enabling the study of cell cycle-dependent processes. The G1 phase is a crucial period of cell growth and preparation for DNA synthesis. **LDC3140** is a potent and selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7). CDK7 is a key regulator of the cell cycle, and its inhibition by **LDC3140** leads to a robust arrest of cells in the G1 phase.[1][2] These application notes provide detailed protocols for using **LDC3140** to synchronize cells in the G1 phase, along with methods for verification and analysis.

Mechanism of Action: LDC3140-Induced G1 Arrest

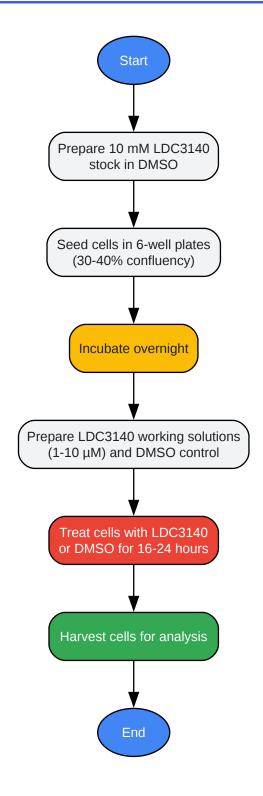
LDC3140 selectively inhibits CDK7, a kinase that plays a dual role in cell cycle progression and transcription.[1] In the context of the cell cycle, CDK7 is a component of the CDK-activating kinase (CAK) complex, which is responsible for the activating phosphorylation of other CDKs, including CDK4, CDK6, and CDK2. These CDKs are essential for the transition from G1 to S phase.

By inhibiting CDK7, **LDC3140** prevents the activation of G1/S CDKs. This leads to the accumulation of cells in the G1 phase, as they are unable to pass the Restriction Point and initiate DNA synthesis.









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References

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- 2. Cyclin-Dependent Kinase 7 Controls mRNA Synthesis by Affecting Stability of Preinitiation Complexes, Leading to Altered Gene Expression, Cell Cycle Progression, and Survival of Tumor Cells - PMC [pmc.ncbi.nlm.nih.gov]
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